

An In-depth Technical Guide to 2-tert-Butoxyethanol: Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-tert-Butoxyethanol

Cat. No.: B042023

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **2-tert-butoxyethanol**, a key solvent and intermediate in various industrial and research applications. This document details its physicochemical characteristics, outlines established synthesis methodologies with experimental protocols, and provides spectroscopic data for characterization.

Chemical and Physical Properties

2-tert-Butoxyethanol, also known as ethylene glycol mono-tert-butyl ether, is a colorless liquid with a characteristic ether-like odor. Its unique combination of a hydrophilic hydroxyl group and a bulky, hydrophobic tert-butyl group imparts useful properties as a solvent and intermediate.

Table 1: Physicochemical Properties of **2-tert-Butoxyethanol**

Property	Value	Reference
IUPAC Name	2-[(2-methylpropan-2-yl)oxy]ethanol	[1]
CAS Number	7580-85-0	[1]
Molecular Formula	C ₆ H ₁₄ O ₂	[1]
Molecular Weight	118.17 g/mol	[1]
Boiling Point	144.0 ± 8.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm ³	
Flash Point	47.3 ± 7.7 °C	
Solubility	Miscible with organic solvents and partially soluble in water.	[2]

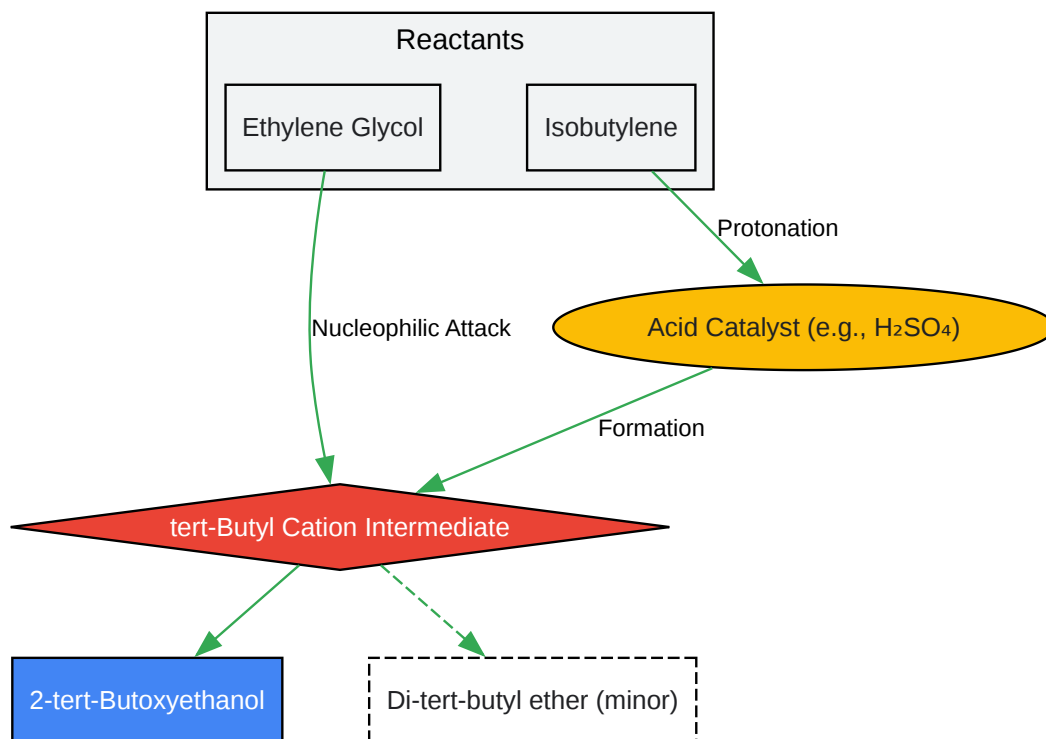
Synthesis of 2-tert-Butoxyethanol

Two primary methods for the synthesis of **2-tert-butoxyethanol** are prevalent: the acid-catalyzed reaction of ethylene glycol with isobutylene and the Williamson ether synthesis.

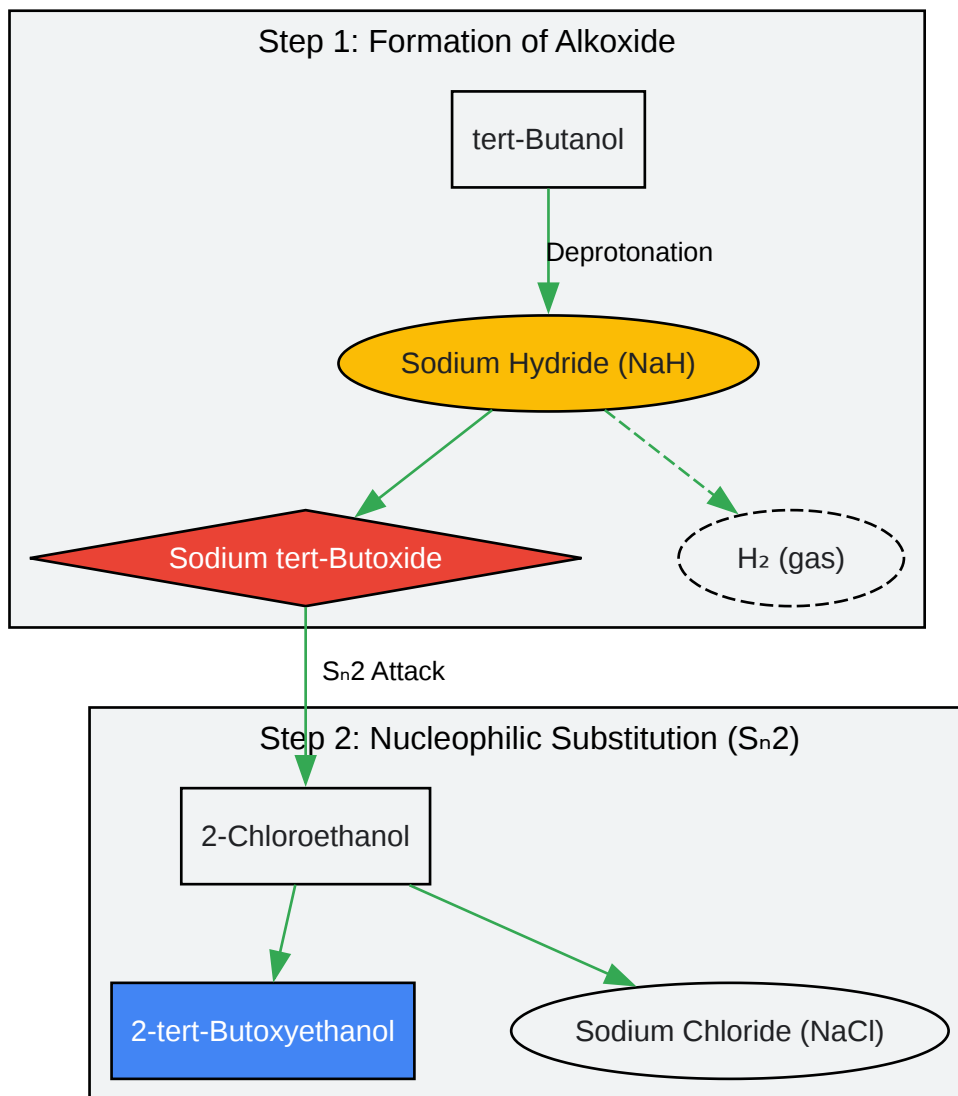
Reaction of Ethylene Glycol with Isobutylene

This industrial method involves the direct addition of ethylene glycol to isobutylene under acidic catalysis. The reaction proceeds via the formation of a tert-butyl cation, which is then attacked by the hydroxyl group of ethylene glycol.

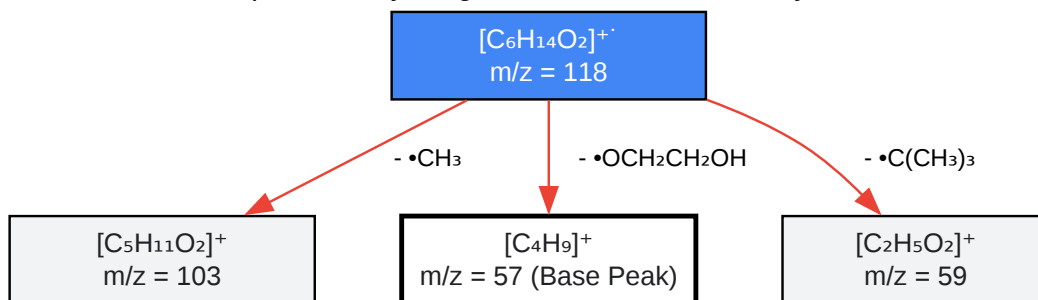
Synthesis of 2-tert-Butoxyethanol from Ethylene Glycol and Isobutylene



Williamson Ether Synthesis of 2-tert-Butoxyethanol



Mass Spectrometry Fragmentation of 2-tert-Butoxyethanol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Butoxyethanol | C₆H₁₄O₂ | CID 8133 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: ¹H NMR Spectrum (1D, 200 MHz, D₂O, predicted) (HMDB0031327) [hmdb.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-tert-Butoxyethanol: Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042023#2-tert-butoxyethanol-chemical-properties-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com